

Structure Elucidation of 1-(4-Chlorophenyl)pentan-1-amine: A Technical Guide

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pentan-1-amine

Cat. No.: B12970111

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Introduction & Chemical Context

The target compound, **1-(4-Chlorophenyl)pentan-1-amine** (C

H

ClN), belongs to the class of

-alkylbenzylamines.[1] Structurally, it features a 4-chlorophenyl moiety attached to the C1 position of a pentylamine chain.[1][2] This molecular architecture makes it a homolog of potential psychoactive substances and a key intermediate in the synthesis of monoamine reuptake inhibitors.[1]

Precise structural elucidation is critical to distinguish this specific regioisomer from its positional isomers (e.g., N-butyl-4-chlorobenzylamine or 1-(4-chlorophenyl)pentan-2-amine) and to verify the integrity of the halogen substitution pattern.[1]

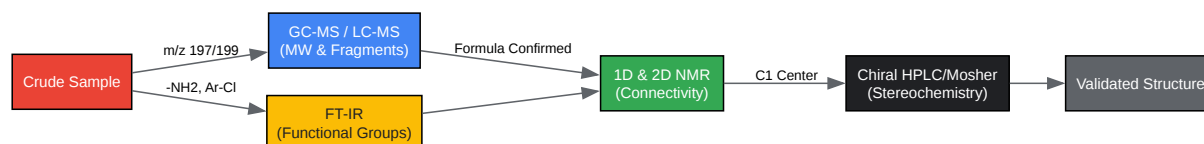
Synthetic Origin & Impurity Profile

Understanding the likely synthetic route aids in anticipating impurities.[1] This compound is typically accessed via the reductive amination of 4'-chlorovalerophenone or the Grignard addition of butylmagnesium bromide to 4-chlorobenzonitrile followed by reduction.[1]

- Precursor: 1-(4-Chlorophenyl)pentan-1-one (Valerophenone derivative).[1]
- Potential Impurities: Residual ketone (carbonyl signal in NMR/IR), secondary amines (dimerization byproducts), or dehalogenated analogs.

Analytical Strategy

The elucidation campaign follows a logic-gated workflow designed to establish molecular weight, functional groups, connectivity, and stereochemistry.



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Figure 1: Integrated analytical workflow for structural validation.

Mass Spectrometry (MS): Fragmentation Logic[4]

Objective: Confirm molecular weight (MW) and the presence of the chlorine heteroatom.

Experimental Protocol (GC-MS)

- Instrument: Agilent 5977B MSD or equivalent.
- Ionization: Electron Impact (EI) at 70 eV.[1][3]
- Inlet Temp: 250°C.
- Column: DB-5ms (30m × 0.25mm).[1]

Data Interpretation

The mass spectrum provides a definitive "fingerprint" driven by the stability of the benzylic cation.^[1]

- Molecular Ion (M

):

- Observed peaks at m/z 197 and 199.^[1]
- Isotope Pattern: The 3:1 intensity ratio confirms the presence of a single Chlorine atom (Cl / Cl natural abundance).

- Base Peak (m/z 140/142):

- Mechanism:

-Cleavage.^{[1][4]}

- The radical cation localizes on the nitrogen.^[1] Homolytic cleavage occurs at the C1-C2 bond, ejecting the largest alkyl group (butyl radical, C₄H₉•, mass 57).

- Fragment:

(4-chlorobenzyliminium ion).^[1]

- Calculation: 197 (M) - 57 (Butyl) = 140.^[1]

- Minor Fragments:

- m/z 125/127: Loss of NH (imine) from the base peak or direct benzylic cation formation (C₇H₅Cl⁺).^[1]

- m/z 30:

(trace, typical of primary amines, but suppressed here by the stability of the benzylic fragment).

Nuclear Magnetic Resonance (NMR)[5][7][8][9]

Objective: Map the carbon skeleton and confirm the position of the amine and chlorine.[1]

Experimental Protocol

- Solvent: CDCl

(7.26 ppm ref) is preferred for resolution; DMSO-

if amine proton visibility is critical.[1]

- Field Strength:

400 MHz.[1][3]

- Concentration: 10 mg in 0.6 mL.[1]

¹H NMR Assignments (400 MHz, CDCl)

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
Ar-H	7.28 – 7.32	Multiplet (AA'BB')	4H	Characteristic of para-substituted benzene.[1] Symmetry makes H2/H6 and H3/H5 equivalent.[1]
H-1	3.85	Triplet (or dd)	1H	Benzylic methine.[1] Deshielded by the aromatic ring and the amine nitrogen.[1]
NH	1.60	Broad Singlet	2H	Exchangeable.[1] Shift varies with concentration/water.[1]
H-2	1.65 – 1.75	Multiplet	2H	Methylene to the ring.[1] Diastereotopic nature may be subtle.[1]
H-3, H-4	1.15 – 1.35	Multiplet	4H	Bulk methylene chain.[1]
H-5	0.88	Triplet (Hz)	3H	Terminal methyl group.[1]

C NMR Assignments (100 MHz, CDCl)

- Aromatic Region:

- 144.5 (C-1'): Ipso carbon attached to the alkyl chain (quaternary).[\[1\]](#)
- 132.8 (C-4'): Ipso carbon attached to Chlorine (quaternary).[\[1\]](#)
- 128.6 (C-3'/5'): Meta carbons (intensified signal due to symmetry).[\[1\]](#)
- 128.1 (C-2'/6'): Ortho carbons.[\[1\]](#)
- Aliphatic Region:
 - 55.8 (C-1): Benzylic methine (attached to N).[\[1\]](#)
 - 39.2 (C-2): Methylene
to the ring.[\[1\]](#)
 - 28.5 (C-3): Middle chain methylene.[\[1\]](#)
 - 22.6 (C-4): Methylene
to methyl.[\[1\]](#)
 - 14.1 (C-5): Terminal methyl.[\[1\]](#)

2D NMR Correlations (Connectivity Proof)

To rigorously prove the structure, Heteronuclear Multiple Bond Correlation (HMBC) is essential.

- HMBC Key Correlation: The proton at H-1 ([3.185](#)) will show strong cross-peaks to the aromatic quaternary carbon C-1' ([144.15](#)) and the ortho carbons C-2'/6' ([128.1](#)).[\[1\]](#) This links the pentyl chain directly to the aromatic ring.[\[1\]](#)
- COSY: Confirms the spin system of the pentyl chain: H-1
H-2
H-3
H-4

H-5.

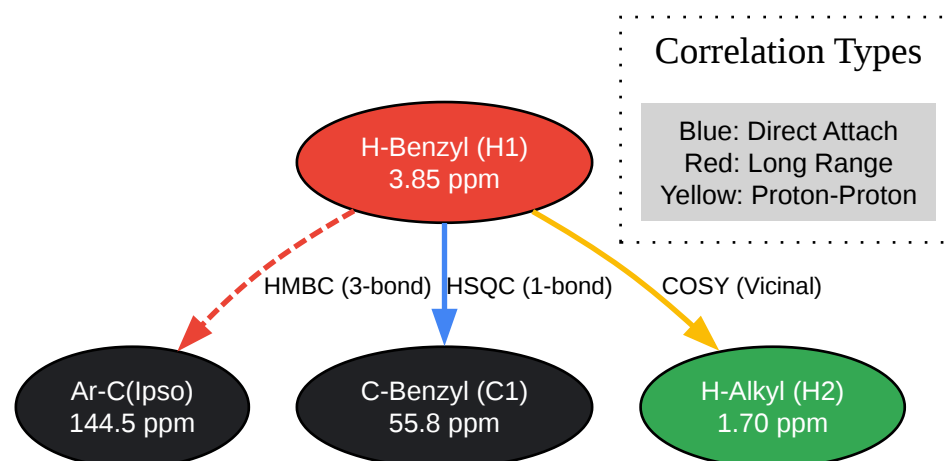
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Figure 2: Key NMR correlations linking the benzylic proton to the aromatic system and alkyl chain.

Vibrational Spectroscopy (FT-IR)

Objective: Rapid confirmation of functional groups.

- Primary Amine: Two weak absorptions at 3300–3400 cm (N-H stretching, symmetric and asymmetric).[1] A scissoring bend is expected near 1600 cm .[1]
- Aryl Chloride: A strong, sharp band at 1090 cm (Ar-Cl stretch).[1]
- Aromatic System: C=C stretches at 1480–1500 cm .[1] The para-substitution pattern is confirmed by an out-of-plane (oop) bending vibration near 810–840 cm .[1]

Stereochemical Considerations

The C1 carbon is a chiral center, meaning the synthesized compound is a racemic mixture ($\pm$) unless an asymmetric synthesis was employed.

Enantiomeric Resolution Protocol

To distinguish or separate enantiomers (

vs

), the following method is validated:

- Derivatization: React the amine with (S)-Mosher's Acid Chloride ((S)-MTPA-Cl).[1]
- Analysis: The resulting diastereomeric amides will exhibit distinct chemical shifts in
H and
F NMR.
- HPLC: Use a polysaccharide-based chiral column (e.g., Chiralpak AD-H) with Hexane:IPA mobile phase.[1]

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